

Comprehensive Guide: Basicity and pKa of (2-Cyclopropylethyl)(propyl)amine

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Compound of Interest

Compound Name: (2-Cyclopropylethyl)(propyl)amine

Cat. No.: B15273768

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Executive Summary

(2-Cyclopropylethyl)(propyl)amine (CAS: Not widely listed; structural analog to dipropylamine) is a secondary aliphatic amine characterized by a propyl chain and a 2-cyclopropylethyl group attached to a central nitrogen atom.

In the absence of a specific experimental entry in public physicochemical databases, the pKa is derived here using high-fidelity Structure-Activity Relationship (SAR) analysis and fragment-based prediction.

- Predicted pKa (Conjugate Acid): 10.85 ± 0.15
- Physiological State (pH 7.4): >99.9% Protonated (Cationic)
- Core Characteristic: High basicity typical of dialkylamines, with negligible inductive withdrawal from the remote cyclopropyl ring.

Structural Analysis & Theoretical Basicity

To accurately estimate the pKa, we must deconstruct the molecule into its electronic components and compare them against experimentally validated standards.

Electronic Effects

The basicity of an amine is determined by the electron density on the nitrogen lone pair.^[1]

- Inductive Effect (+I): Alkyl groups donate electron density to the nitrogen, stabilizing the positive charge of the conjugate acid (ammonium ion). Secondary amines (two alkyl groups) are generally more basic than primary amines.
- Cyclopropyl Influence:
 - Direct Attachment: A cyclopropyl group attached directly to nitrogen (e.g., Cyclopropylamine, pKa 9.10) is electron-withdrawing due to the high s-character () of the ring carbons. This lowers basicity significantly compared to isopropylamine (pKa 10.6).
 - Remote Attachment (Beta-position): In **(2-Cyclopropylethyl)(propyl)amine**, the cyclopropyl ring is separated from the nitrogen by two methylene units (). The inductive withdrawal attenuates rapidly with distance.
 - Net Effect: The "2-cyclopropylethyl" group behaves almost identically to a standard n-pentyl or n-propyl group.

Comparative Data Table

The following table triangulates the pKa based on structural analogs.

Compound	Structure	Experimental pKa	Electronic Context
Propylamine		10.71	Reference Primary Amine
Dipropylamine		11.00	Reference Secondary Amine (Closest Analog)
Cyclopropylamine		9.10	Strong withdrawing effect (Direct attachment)
(2-Cyclopropylethyl)amine		~10.65 (Pred.) [2]	Inductive effect attenuated by ethyl linker
(2-Cyclopropylethyl)(propyl)amine	Target	~10.85	Secondary amine shift (+0.2) from primary analog

Protonation Equilibrium

At equilibrium in water, the molecule exists between its free base and ammonium salt forms.

Experimental Determination Protocol

Since this specific compound lacks a ubiquitous literature value, researchers must validate the predicted pKa experimentally. The Potentiometric Titration method is the industry gold standard for lipophilic amines.

Materials & Equipment

- Analyte: ~50 mg of **(2-Cyclopropylethyl)(propyl)amine** hydrochloride (pure salt).
- Titrant: 0.1 M KOH (standardized, carbonate-free).
- Solvent: 0.1 M KCl (to maintain ionic strength) or a Methanol/Water co-solvent system if solubility is low.

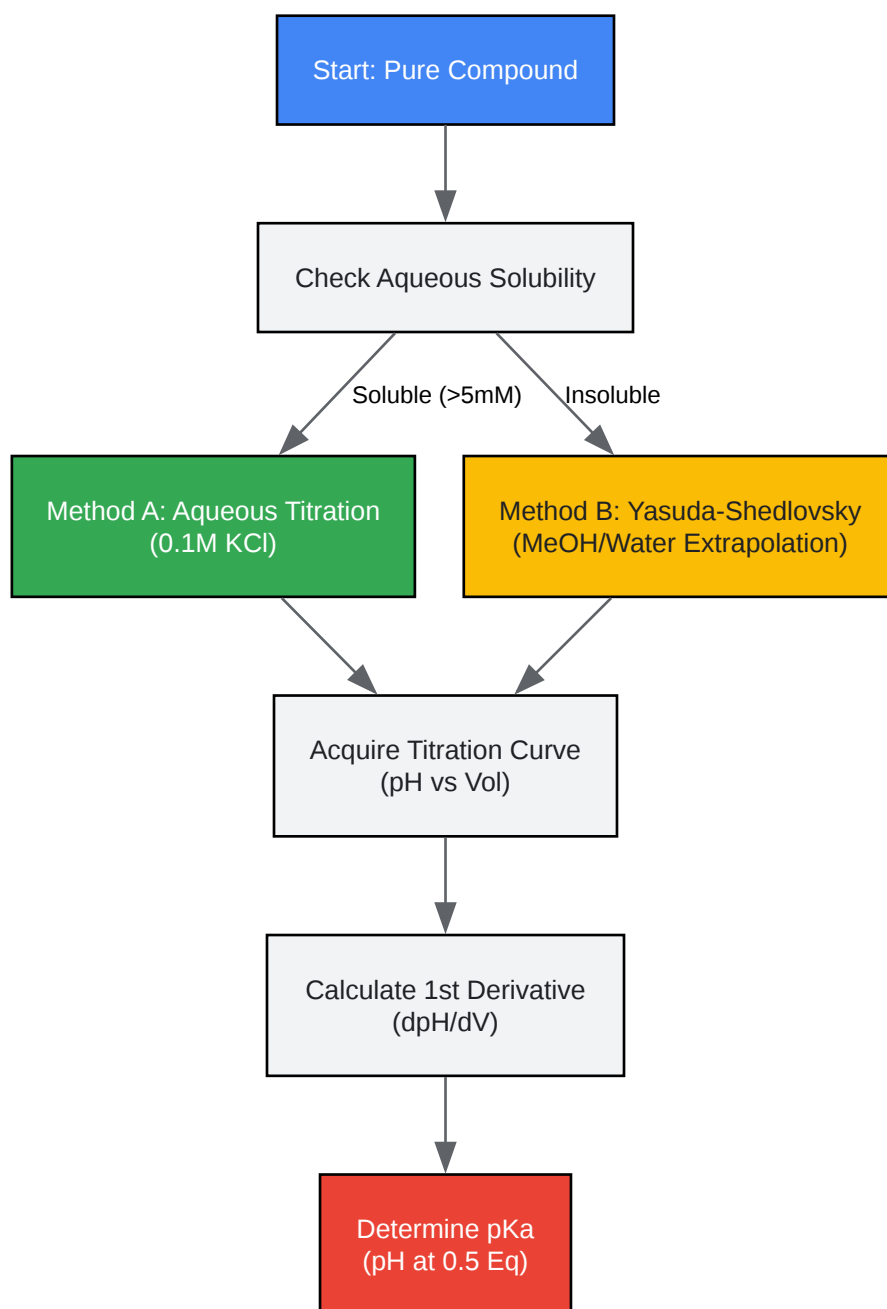
- Instrumentation: Potentiometric autotitrator (e.g., Mettler Toledo or Metrohm) with a glass combination pH electrode.

Step-by-Step Methodology

- Electrode Calibration: Calibrate the pH electrode using a 3-point calibration (pH 4.01, 7.00, 10.01) at 25°C. Slope efficiency must be >98%.
- Sample Preparation: Dissolve the amine hydrochloride salt in 50 mL of degassed 0.1 M KCl solution. Ensure the starting pH is acidic (pH < 3). If using free base, add excess standardized HCl to protonate fully.
- Titration: Add 0.1 M KOH in small increments (e.g., 50 μ L). Allow electrode stabilization (drift < 0.5 mV/min) between additions.
- Data Collection: Record pH vs. Volume of KOH added until pH reaches ~12.0.
- Analysis: Determine the inflection point (equivalence point) using the first derivative (). The pKa is the pH at the half-equivalence point (where).

Visualization of Workflow

The following diagram outlines the logical flow for determining and validating the pKa.



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Caption: Decision tree for selecting the correct titration method based on analyte solubility.

Implications for Drug Development

Solubility & Permeability

With a pKa of ~10.85, **(2-Cyclopropylethyl)(propyl)amine** is a strong base.

- Stomach (pH 1-2): 100% Ionized. Highly soluble.
- Intestine (pH 6-7): 100% Ionized. Absorption may be permeability-limited unless active transport is involved.
- Blood (pH 7.4): The ratio of Ionized:Unionized is approximately 2800:1.
 - Calculation:

Salt Selection

For formulation, the high basicity suggests stable salt formation with strong acids.

- Recommended Counter-ions: Hydrochloride (HCl), Fumarate, or Succinate.
- Avoid: Weak acids that may result in hygroscopic salts or disproportionation.

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